

Application Note: Bioactivity Profiling of 1-Ethyl-1H-Pyrazole-5-Carbohydrazide[1][2]

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Compound of Interest

Compound Name: 1-ethyl-1H-pyrazole-5-carbohydrazide

CAS No.: 1001755-76-5

Cat. No.: B1277287

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Executive Summary & Pharmacophore Analysis

This application note details the standardized protocols for evaluating the biological activity of **1-ethyl-1H-pyrazole-5-carbohydrazide** (CAS: 1001755-76-5). As a "privileged scaffold" in medicinal chemistry, this molecule combines a lipophilic ethyl-substituted pyrazole core with a reactive carbohydrazide tail.

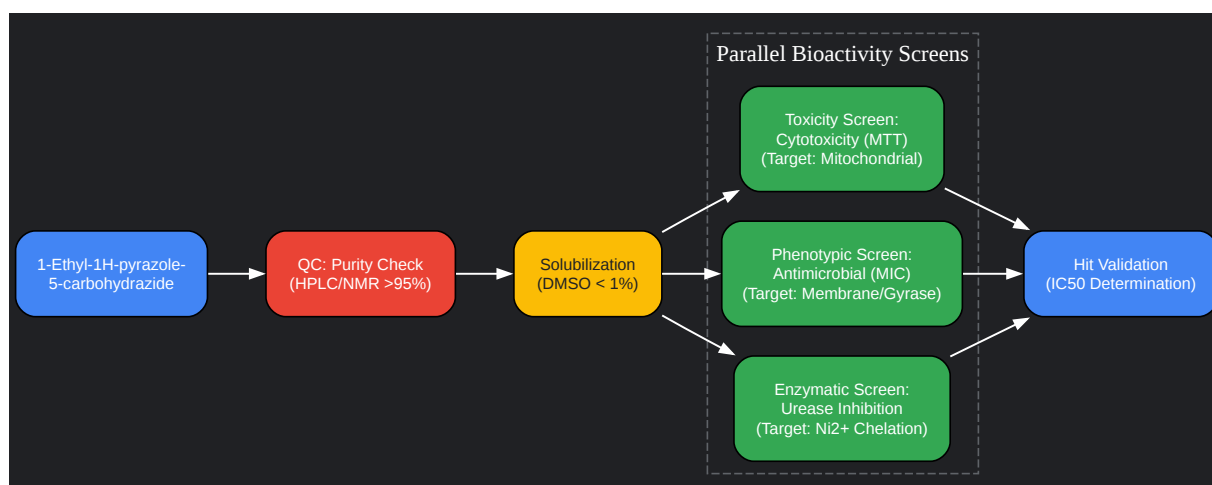
Why Test This Molecule? The bioactivity of this compound is driven by two distinct structural features:

- **The Hydrazide Motif (-CONHNH₂):** A potent chelator of metalloenzymes (e.g., Urease, Tyrosinase) and a hydrogen-bond donor/acceptor capable of interacting with the active sites of cysteine proteases.
- **The N1-Ethyl Pyrazole Ring:** Provides the necessary lipophilicity (LogP modulation) to penetrate bacterial membranes and cellular bilayers, distinguishing it from its more polar methyl analogs.

This guide prioritizes three assays selected for their high relevance to this specific pharmacophore: Urease Inhibition (Mechanistic), Antimicrobial Susceptibility (Phenotypic), and Cytotoxicity (Safety/Oncology).

Screening Workflow Visualization

The following workflow outlines the logical progression from compound solubilization to target deconvolution.



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Figure 1: Integrated screening workflow ensuring compound integrity before parallel phenotypic and enzymatic profiling.

Assay 1: Urease Inhibition (Mechanistic Target)

Rationale: The carbohydrazide moiety is a known pharmacophore for inhibiting urease, a nickel-dependent metalloenzyme critical for *Helicobacter pylori* survival. This is the most chemically specific assay for this molecule.

Protocol: Indophenol Colorimetric Method

Principle: Urease hydrolyzes urea into ammonia.^{[1][2][3]} The hydrazide inhibits this by chelating the active site Nickel ions. Ammonia production is quantified via the Indophenol blue reaction.

Reagents:

- Enzyme: Jack Bean Urease (5 U/mL in phosphate buffer pH 6.8).
- Substrate: Urea (100 mM).
- Reagents: Phenol-nitroprusside and Alkali-hypochlorite.

Step-by-Step Procedure:

- Preparation: Dissolve test compound in 100% DMSO to 10 mM stock. Dilute serially in buffer (Final DMSO <0.5%).
- Incubation (Pre-Read): In a 96-well clear plate, mix 25 µL enzyme solution + 10 µL test compound. Incubate at 37°C for 15 mins to allow chelation.
- Reaction: Add 25 µL Urea substrate. Incubate at 37°C for 15 mins.
- Development: Add 40 µL Phenol-nitroprusside followed by 40 µL Alkali-hypochlorite.
- Measurement: Incubate 20 mins at RT until blue color develops. Read Absorbance at 625 nm.

Data Analysis: Calculate % Inhibition using the formula:

Assay 2: Antimicrobial Susceptibility (Phenotypic)

Rationale: Pyrazole-carbohydrazides often exhibit broad-spectrum activity by disrupting bacterial cell walls or inhibiting DNA gyrase. The ethyl group enhances permeability against Gram-negative strains.

Protocol: CLSI Broth Microdilution

Standard: CLSI M07-A10 [1].

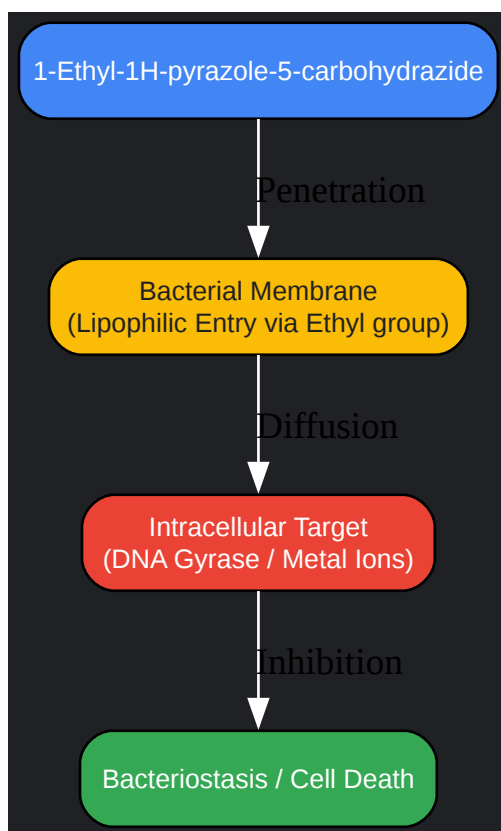
Critical Optimization for Pyrazoles:

- Inoculum: Must be strictly adjusted to 5×10^5 CFU/mL. Pyrazoles are bacteriostatic; incorrect density yields false resistance.
- Solubility: The ethyl group increases lipophilicity. If precipitation occurs in Muller-Hinton Broth (MHB), add 0.02% Tween-80.

Step-by-Step Procedure:

- Plate Prep: Dispense 100 μ L MHB into a 96-well round-bottom plate.
- Compound Addition: Add 100 μ L of compound stock to Column 1. Perform 1:2 serial dilutions across to Column 10.
- Controls: Column 11 = Growth Control (Bacteria + DMSO). Column 12 = Sterility Control (Media only).
- Inoculation: Add 100 μ L of standardized bacterial suspension (diluted 1:100 from 0.5 McFarland) to wells 1-11.
- Incubation: 16–20 hours at 37°C (aerobic).
- Readout: Add 30 μ L Resazurin (0.015%). Incubate 1-2 hours.
 - Blue = No Growth (Inhibition).
 - Pink = Growth (Metabolic reduction).

Mechanism of Action Visualization:



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Figure 2: Proposed mechanism of antimicrobial action involving membrane permeation and intracellular target engagement.

Assay 3: Cytotoxicity (MTT Assay)

Rationale: Before drug development, the "safety window" must be established. Pyrazoles can be cytotoxic to mammalian mitochondria. This assay determines the Selectivity Index (SI).^[4]

Protocol: MTT Cell Proliferation Assay

Cell Lines: Vero (Normal), A549 (Lung Cancer - common pyrazole target).

Step-by-Step Procedure:

- Seeding: Seed cells at

 cells/well in 96-well plates. Incubate 24h for attachment.

- Treatment: Remove media. Add 100 μ L fresh media containing graded concentrations of the pyrazole (0.1 - 100 μ M).
- Exposure: Incubate for 48 hours.
- MTT Addition: Add 10 μ L MTT reagent (5 mg/mL in PBS). Incubate 4h at 37°C.
 - Note: Mitochondrial dehydrogenases in live cells reduce yellow MTT to purple Formazan. [\[5\]](#)
- Solubilization: Aspirate media carefully. Add 100 μ L DMSO to dissolve crystals.
- Quantification: Measure Absorbance at 570 nm (Reference: 630 nm).

Data Reporting & Interpretation

Organize your results into the following structure to calculate the Selectivity Index (SI), which determines therapeutic potential.

Table 1: Bioactivity Summary Template

Compound ID	Urease IC ₅₀ (μ M)	MIC <i>S. aureus</i> (μ g/mL)	MIC <i>E. coli</i> (μ g/mL)	CC ₅₀ Vero Cells (μ M)	Selectivity Index (CC ₅₀ /IC ₅₀)
1-ethyl...	[Exp. Data]	[Exp. Data]	[Exp. Data]	[Exp. Data]	>10 = Good Lead
Thiourea (Ctrl)	21.0 $\pm$ 1.5	N/A	N/A	>500	N/A
Ciprofloxacin	N/A	0.5	0.015	>100	High

Interpretation Guide:

- SI > 10: The compound is selective for the enzyme/bacteria over mammalian cells. Proceed to in vivo studies.

- $SI < 1$: The compound is generally toxic. Structural modification (e.g., changing the ethyl group to a bulky phenyl) is required.

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